

# Application of Titanium (IV) Sulfate in Water Treatment Processes: Application Notes and Protocols

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## Compound of Interest

Compound Name: Titanium (IV) Sulfate

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## Introduction

**Titanium (IV) sulfate** ( $\text{Ti}(\text{SO}_4)_2$ ) is emerging as a highly effective coagulant in water and wastewater treatment processes.[1][2] Its application offers several advantages over traditional coagulants such as aluminum sulfate (alum) and ferric salts, including the potential for reduced sludge volume and the recovery of valuable titanium dioxide ( $\text{TiO}_2$ ) from the sludge.[3][4] This document provides detailed application notes and experimental protocols for the use of **titanium (IV) sulfate** in water treatment, intended for researchers and professionals in environmental science and related fields.

**Titanium (IV) sulfate** functions as a coagulant by hydrolyzing in water to form various hydrolyzed titanium species.[5][6][7] These species effectively neutralize the charge of colloidal particles, leading to their aggregation and subsequent removal through sedimentation and filtration. The efficiency of **titanium (IV) sulfate** is influenced by factors such as pH, coagulant dosage, and the characteristics of the water being treated.[8][9]

## Data Presentation

### Table 1: Comparative Performance of Titanium (IV) Sulfate with Conventional Coagulants

Parameter	Titanium (IV) Sulfate	Aluminum Sulfate	Ferric Chloride	Reference
Optimal pH Range	4.0 - 6.0	5.5 - 7.0	4.0 - 5.0 and > 8.5	<a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Turbidity Removal	High	High	High	<a href="#">[3]</a>
UV-254 Absorption Removal	Highest	High	High	<a href="#">[3]</a>
Color Removal	Highest	High	High	<a href="#">[3]</a>
Dissolved Organic Carbon (DOC) Removal	60 - 67%	60 - 67%	60 - 67%	<a href="#">[3]</a>
Floc Size	Larger	Smaller	Smaller	<a href="#">[11]</a>
Sludge Volume	Lower	Higher	Higher	<a href="#">[10]</a>

**Table 2: Optimal Conditions for Titanium (IV) Sulfate Coagulation**

Parameter	Optimal Range/Value	Notes	Reference
pH	4.0 - 6.0	Flocculation is most effective in this range.	[8]
Dosage	10 - 60 mg/L	Varies depending on raw water quality.	[3][12]
Rapid Mix Speed	~100-200 rpm	To ensure rapid and uniform dispersion of the coagulant.	[13][14]
Rapid Mix Time	1 minute	Sufficient for destabilization of colloids.	[12][13]
Slow Mix Speed	~30 rpm	Promotes floc formation without breaking them.	[12][14]
Slow Mix Time	10 - 30 minutes	Allows for the growth of larger, settleable flocs.	[12][14]
Settling Time	20 - 50 minutes	Adequate time for flocs to settle before analysis.	[12][14]

## Experimental Protocols

### Protocol 1: Determination of Optimal Coagulant Dosage using Jar Test Apparatus

This protocol outlines the standard jar test procedure to determine the optimal dosage of **titanium (IV) sulfate** for the treatment of a specific water source.

#### 1. Materials and Equipment:

- **Titanium (IV) sulfate** stock solution (e.g., 1 g/L)

- Raw water sample
- Jar test apparatus with multiple stirrers
- Beakers (1 L)
- Pipettes
- pH meter
- Turbidimeter
- Spectrophotometer (for UV-254 and color analysis)
- DOC analyzer

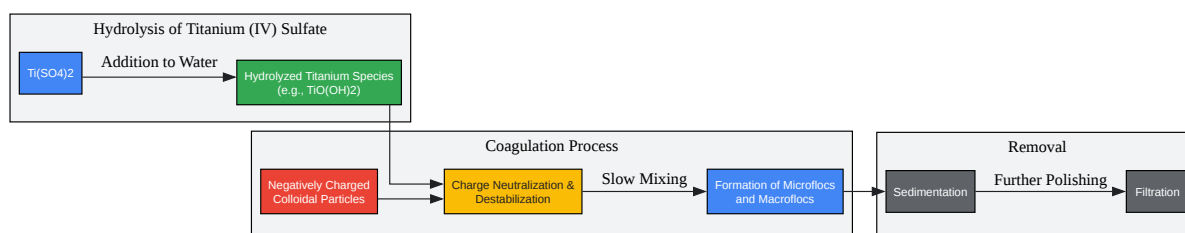
## 2. Procedure:

- Fill six 1-liter beakers with the raw water sample.
- Place the beakers in the jar test apparatus.
- While stirring at a rapid mix speed (e.g., 100 rpm), add varying doses of the **titanium (IV) sulfate** stock solution to five of the beakers (e.g., 10, 20, 30, 40, 50 mg/L). The sixth beaker will serve as a control with no coagulant.
- Continue the rapid mix for 1 minute.[\[12\]](#)[\[13\]](#)
- Reduce the stirring speed to a slow mix (e.g., 30 rpm) for 15-20 minutes to promote flocculation.[\[14\]](#)
- Turn off the stirrers and allow the flocs to settle for 30 minutes.[\[12\]](#)
- Carefully collect supernatant samples from each beaker without disturbing the settled sludge.
- Measure the turbidity, pH, UV-254 absorbance, color, and DOC of the supernatant from each beaker.

- The optimal dosage is the one that achieves the desired level of contaminant removal with the lowest coagulant concentration.

## Signaling Pathways and Logical Relationships

The primary mechanism of coagulation with **titanium (IV) sulfate** involves its hydrolysis and subsequent interaction with colloidal particles in the water.

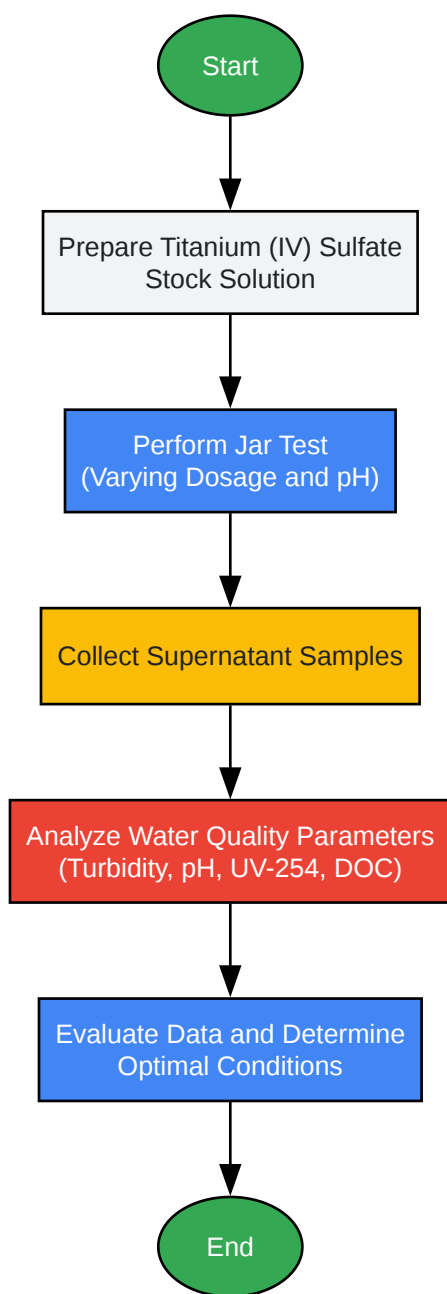


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Caption: Coagulation mechanism of **titanium (IV) sulfate** in water treatment.

## Experimental Workflow for Coagulation Performance Evaluation

The following diagram illustrates the typical workflow for evaluating the performance of **titanium (IV) sulfate** as a coagulant.



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Caption: Workflow for evaluating coagulation performance.

## Note on Photocatalysis

While **titanium (IV) sulfate** itself is primarily used as a coagulant, the sludge produced from the coagulation process, which is rich in titanium hydroxides, can be calcined to produce titanium dioxide ( $\text{TiO}_2$ ). This recovered  $\text{TiO}_2$  can then be utilized as a photocatalyst for the

degradation of organic pollutants in advanced oxidation processes.[3][4] The direct photocatalytic activity of **titanium (IV) sulfate** in aqueous solutions for water treatment is not a primary application and is less documented than its coagulation properties. The focus of photocatalytic applications in this context is on the TiO<sub>2</sub> derived from the treatment process.[15][16][17][18][19]

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